

Application Notes and Protocols: 4-tert-Butylbenzenesulfonamide in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *4-tert-Butylbenzenesulfonamide*

Cat. No.: B193189

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **4-tert-butylbenzenesulfonamide** as a key intermediate in pharmaceutical synthesis. The primary focus is on its well-documented role in the preparation of the endothelin receptor antagonist, Bosentan, a critical medication for pulmonary arterial hypertension.[1][2] Additionally, protocols for the synthesis of **4-tert-butylbenzenesulfonamide** itself are provided, offering a comprehensive guide for researchers in the field.

Overview of 4-tert-Butylbenzenesulfonamide

4-tert-Butylbenzenesulfonamide (CAS: 6292-59-7) is a white solid organic compound with the molecular formula $C_{10}H_{15}NO_2S$.[1] Its structure, featuring a sulfonamide group and a bulky tert-butyl group on a benzene ring, makes it a valuable building block in medicinal chemistry.[3] The sulfonamide functional group is a "privileged" structure in drug discovery, present in a wide array of therapeutic agents due to its ability to form strong interactions with biological targets.[3]

Key Properties:

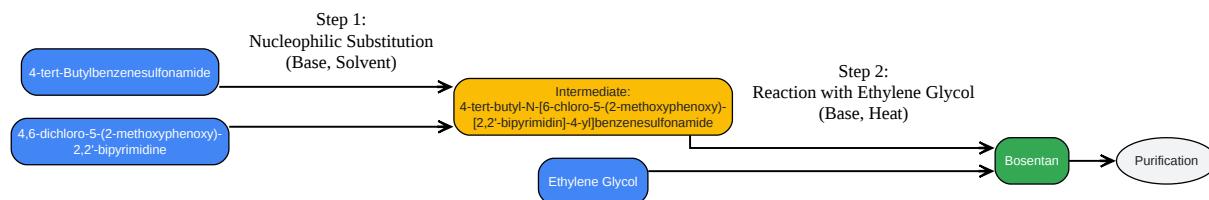
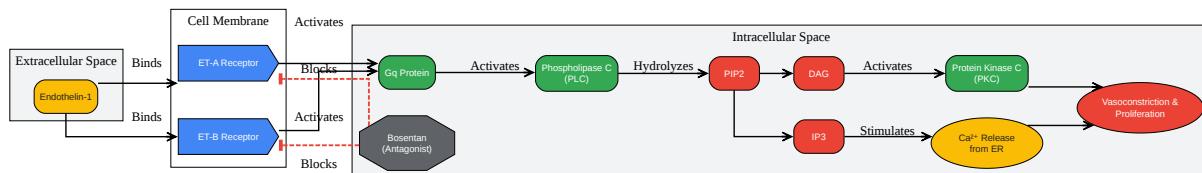
Property	Value	Reference
Molecular Weight	213.3 g/mol	[1]
Melting Point	136-138°C	[1]
Appearance	White solid	[1]
Solubility	Slightly soluble in chloroform, sparingly soluble in ethyl acetate	[1]

Application in the Synthesis of Bosentan

4-tert-Butylbenzenesulfonamide is a crucial intermediate in the synthesis of Bosentan.[\[1\]](#)[\[4\]](#) Bosentan is a dual endothelin receptor antagonist, meaning it blocks both ETA and ETB receptors, leading to vasodilation.[\[5\]](#)[\[6\]](#) This mechanism is central to its therapeutic effect in treating pulmonary arterial hypertension.[\[7\]](#)

Endothelin Receptor Signaling Pathway

Endothelins are potent vasoconstrictor peptides that signal through two G protein-coupled receptors: ETA and ETB.[\[5\]](#)[\[8\]](#) The binding of endothelin to these receptors on vascular smooth muscle cells activates Gq proteins, initiating a signaling cascade that results in increased intracellular calcium, leading to vasoconstriction and cell proliferation.[\[3\]](#)[\[5\]](#) Bosentan competitively inhibits the binding of endothelin to both ETA and ETB receptors, thereby preventing these downstream effects.[\[5\]](#)[\[6\]](#)



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References

- 1. nbinno.com [nbinno.com]
- 2. WO2014039454A2 - Analogs and prodrugs of loop diuretics including bumetanide, furosemide and piretanide; compositions and methods of use - Google Patents [patents.google.com]
- 3. N,4-ditert-butylbenzenesulfonamide | Benchchem [benchchem.com]

- 4. 4-tert-Butylbenzenesulfonamide | 6292-59-7 [chemicalbook.com]
- 5. New pharmaceutical building block could accelerate drug development | EurekAlert! [eurekalert.org]
- 6. CN107459471B - Synthesis method of N-tert-butyl benzene sulfonamide - Google Patents [patents.google.com]
- 7. Generation of sulfonylureas under photoredox catalysis and their biological evaluations [ccspublishing.org.cn]
- 8. researchgate.net [researchgate.net]
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